

Stability and Storage of Potassium Naphthalen-1-yl Sulfate: A Technical Guide

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Compound of Interest

Compound Name: Potassium naphthalen-1-yl sulfate

Cat. No.: B3275765

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **potassium naphthalen-1-yl sulfate**. The information is compiled to assist researchers in ensuring the integrity of the compound during storage and in designing robust stability-indicating analytical methods.

Chemical and Physical Properties

Potassium naphthalen-1-yl sulfate, also known as α -naphthyl sulfate potassium salt, is a white to off-white solid. It is recognized as being hygroscopic and possesses slight solubility in dimethyl sulfoxide (DMSO) and methanol.^[1]

Property	Value	Reference
Molecular Formula	C ₁₀ H ₇ KO ₄ S	[1]
Molecular Weight	262.32 g/mol	[1]
Appearance	White to Off-White Solid	[1]
Storage Temperature	-20°C	[1]
Hygroscopicity	Hygroscopic	[1]

Recommended Storage Conditions

To maintain the integrity and stability of **potassium naphthalen-1-yl sulfate**, the following storage conditions are recommended based on general best practices for hygroscopic and light-sensitive compounds.

Parameter	Recommendation	Rationale
Temperature	Store at -20°C for long-term storage.[1] For routine laboratory use, storage in a cool place is advised.[2]	Low temperatures minimize the rate of potential thermal degradation.
Humidity	Store in a dry place and protect from moisture.[3]	The compound is hygroscopic and can absorb water, which may lead to hydrolysis or physical changes.
Atmosphere	Keep in a tightly closed container in a well-ventilated place.[2][3]	Prevents exposure to atmospheric moisture and contaminants.
Light	Protect from direct sunlight.[3]	Naphthalene derivatives can be susceptible to photodegradation.
Incompatible Materials	Store away from strong oxidizing agents.[2][4]	To prevent potential oxidative degradation.

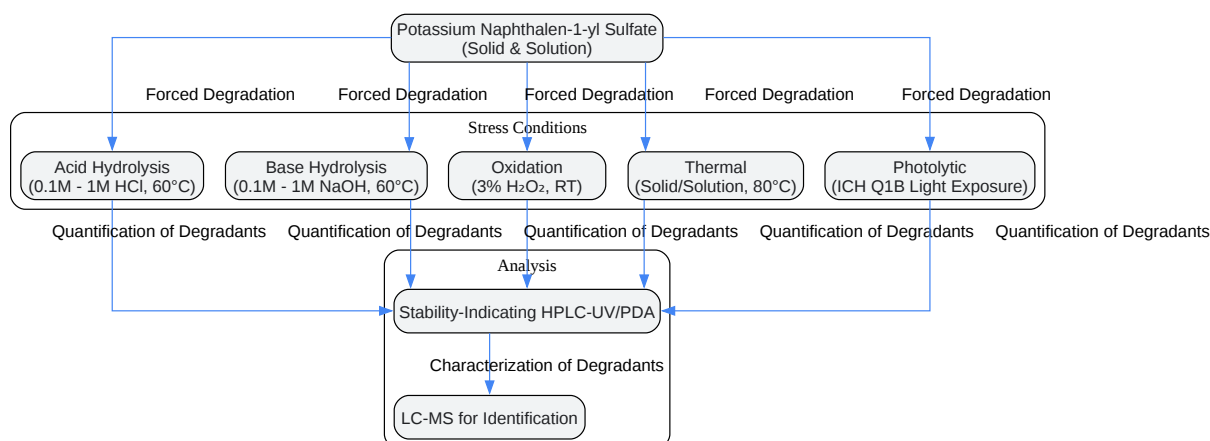
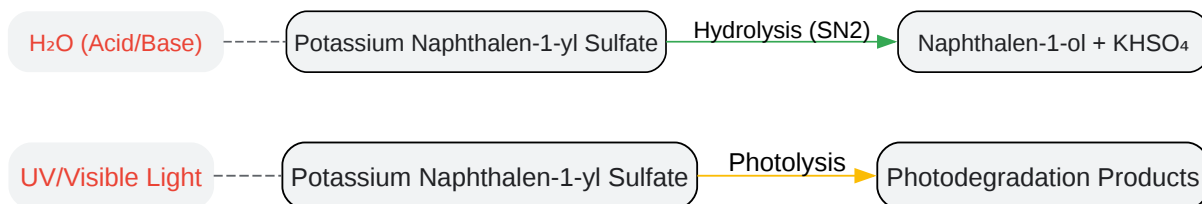
Stability Profile and Degradation Pathways

Potassium naphthalen-1-yl sulfate is susceptible to degradation through several pathways, primarily hydrolysis, photodegradation, and thermal decomposition.

Hydrolytic Degradation

As an aryl sulfate ester, the compound is prone to hydrolysis, which involves the cleavage of the sulfur-oxygen bond. This reaction is catalyzed by acidic or basic conditions. The hydrolysis of aryl sulfates typically proceeds via an SN2 mechanism.[3][4]

The primary degradation products of hydrolysis are expected to be naphthalen-1-ol and potassium bisulfate.



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